

# Personal protective equipment for handling Einecs 278-843-0

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Einecs 278-843-0*

Cat. No.: *B15191372*

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## Essential Safety and Handling Guide for Einecs 278-843-0

Chemical Identity: Sodium 3-(2H-benzotriazol-2-yl)-5-sec-butyl-4-hydroxybenzenesulfonate

For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling chemical compounds. This guide provides essential safety, handling, and disposal information for **Einecs 278-843-0**, chemically identified as Sodium 3-(2H-benzotriazol-2-yl)-5-sec-butyl-4-hydroxybenzenesulfonate.

## Hazard Identification and Classification

The primary and most significant hazard associated with this substance is its potential to cause serious eye damage.<sup>[1][2][3]</sup> It is classified under the Globally Harmonized System (GHS) as Eye Damage/Irritation Category 1.

GHS Hazard Statement: H318: Causes serious eye damage.<sup>[1]</sup>

Hazard Class	GHS Category
Serious Eye Damage/Eye Irritation	Category 1

## Personal Protective Equipment (PPE)

Due to the risk of severe eye injury, appropriate personal protective equipment must be worn at all times when handling this substance. The following table outlines the required PPE.

Body Part	Protective Equipment	Specification
Eyes/Face	Safety Goggles or Face Shield	Must be chemical splash-proof and provide a complete seal around the eyes. A face shield should be worn in addition to goggles when there is a significant risk of splashing.
Hands	Chemical-resistant gloves	Nitrile, neoprene, or butyl rubber gloves are recommended. Inspect gloves for any signs of degradation or puncture before use.
Body	Laboratory Coat	A standard laboratory coat should be worn to protect against skin contact.
Respiratory	Not generally required for small quantities	Use in a well-ventilated area. If dusts or aerosols are generated, a NIOSH-approved respirator with a particulate filter may be necessary.

## Operational and Handling Plan

### Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling powders or creating solutions.
- Ensure an eyewash station and safety shower are readily accessible and in good working order.

### Step-by-Step Handling Protocol:

- **Preparation:** Before handling, ensure all necessary PPE is correctly worn. Clear the workspace of any unnecessary items.
- **Dispensing:** When weighing or transferring the solid material, do so carefully to minimize dust generation. Use a spatula or other appropriate tool.
- **Solution Preparation:** When dissolving the substance, add it slowly to the solvent to avoid splashing.
- **Post-Handling:** After handling, wash hands thoroughly with soap and water, even if gloves were worn. Clean all contaminated surfaces.

## Emergency Procedures

Emergency Situation	Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and water. Seek medical attention if irritation develops or persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory symptoms occur.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Disposal Plan

Waste Characterization:

- Dispose of waste material as hazardous chemical waste.

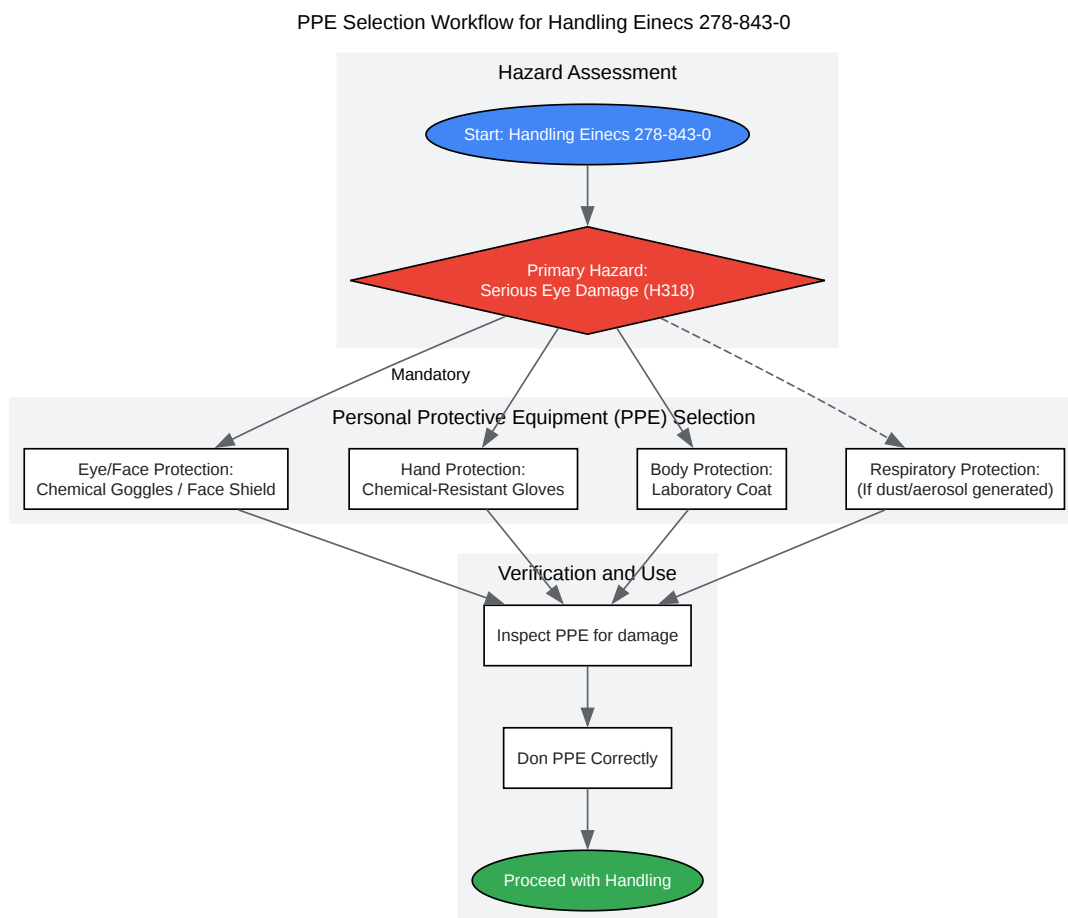
Disposal of Unused Material:

- Collect in a designated, labeled, and sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's environmental health and safety (EHS) department for specific guidance.

Disposal of Contaminated PPE:

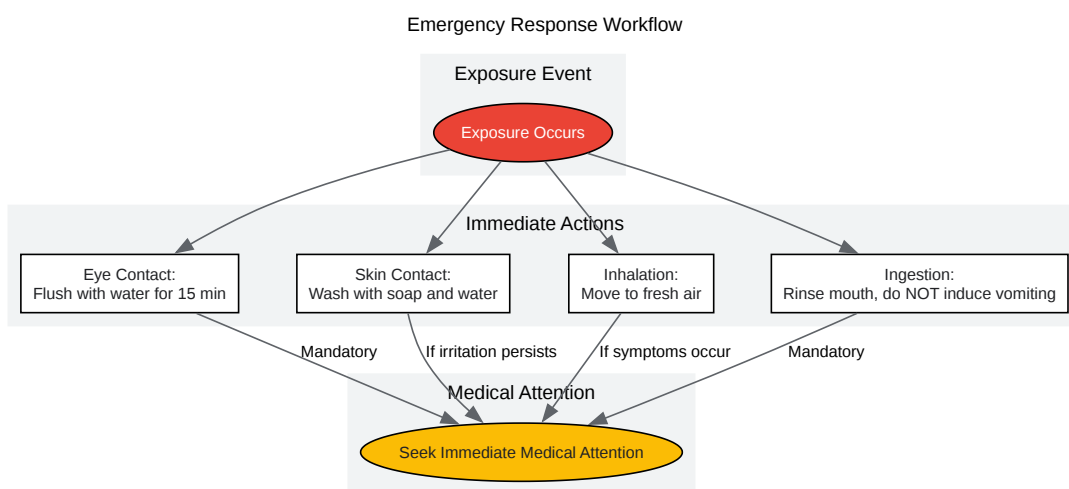
- Contaminated gloves, lab coats, and other disposable materials should be placed in a sealed bag and disposed of as hazardous waste.

## Signaling Pathway and Workflow Diagrams



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Caption: PPE selection workflow for handling **Einecs 278-843-0**.



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Caption: Emergency response workflow for exposure to **Einecs 278-843-0**.

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## References

- 1. Sodium Benzotriazolyl Butylphenol Sulfonate | C<sub>16</sub>H<sub>16</sub>N<sub>3</sub>NaO<sub>4</sub>S | CID 23690892 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- 3. [ewg.org](https://www.ewg.org) [[ewg.org](https://www.ewg.org)]
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Email: [info@benchchem.com](mailto:info@benchchem.com)